

physical properties of 2,3-dimethylcyclohexanol

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Compound of Interest

Compound Name: 2,3-Dimethylcyclohexanol

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An In-depth Technical Guide to the Physical Properties of **2,3-Dimethylcyclohexanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **2,3-dimethylcyclohexanol**, a versatile alicyclic alcohol. The presence of three chiral centers in **2,3-dimethylcyclohexanol** gives rise to several stereoisomers, primarily grouped into cis and trans diastereomers, which exhibit distinct physical and chemical characteristics. This document collates available data on the physical properties of the isomeric mixture and, where possible, discusses the properties of individual stereoisomers. It also details the experimental protocols for the determination of these properties and relevant chemical transformations.

Molecular and General Physical Properties

2,3-Dimethylcyclohexanol is a colorless to pale yellow liquid at room temperature with a characteristic alcoholic odor.^[1] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[1] The compound's molecular formula is $C_8H_{16}O$, with a molecular weight of approximately 128.22 g/mol.^[2]

Table 1: General Physical Properties of **2,3-Dimethylcyclohexanol** (Mixture of Isomers)

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆ O	[2]
Molecular Weight	128.22 g/mol	[2]
Boiling Point	181 °C	[2][3]
Flash Point	66 °C (150.8 °F)	[2][3]
Density/Specific Gravity	0.93 g/mL at 20 °C	[2][3]
Refractive Index	1.470 at 20 °C	[2][3]
Appearance	Colorless to almost colorless liquid	[2]

Table 2: Comparative Physical Properties of other Dimethylcyclohexanol Isomers

Isomer	Boiling Point (°C)	Density (g/mL)	Refractive Index (n _{20/D})	Reference(s)
2,6-Dimethylcyclohexanol	176	-	-	[4]
3,5-Dimethylcyclohexanol	186	0.892	1.4552	[4]

Stereoisomers and Their Properties

The stereochemistry of the methyl and hydroxyl groups on the cyclohexane ring significantly influences the physical properties of **2,3-dimethylcyclohexanol**. The cis isomers have certain groups on the same side of the ring, while the trans isomers have them on opposite sides. This leads to differences in molecular shape, polarity, and intermolecular forces, which in turn affect properties like boiling point and melting point. Generally, cis isomers, being more polar, tend to have higher boiling points than their trans counterparts.[5][6] Conversely, the more symmetrical

trans isomers often pack more efficiently into a crystal lattice, resulting in higher melting points. [6]

While specific experimentally determined boiling points, densities, and refractive indices for the individual cis and trans isomers of **2,3-dimethylcyclohexanol** are not readily available in the cited literature, spectroscopic methods like NMR can be used to differentiate them.

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **2,3-dimethylcyclohexanol** and its isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can distinguish between the cis and trans isomers of **2,3-dimethylcyclohexanol** based on the chemical shifts and coupling constants of the protons and carbons near the substituent groups.[4] For instance, the coupling constants in ^1H NMR can reveal the stereochemical relationship between adjacent protons.[4]

Infrared (IR) Spectroscopy

The IR spectrum of **2,3-dimethylcyclohexanol** will show a characteristic broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ corresponding to the O-H stretching vibration of the hydroxyl group. Absorptions in the $2800\text{--}3000\text{ cm}^{-1}$ region are due to C-H stretching vibrations.

Mass Spectrometry (MS)

The mass spectrum of **2,3-dimethylcyclohexanol** shows a molecular ion peak (M^+) at m/z 128.[7][8] Fragmentation patterns can provide further structural information.

Experimental Protocols

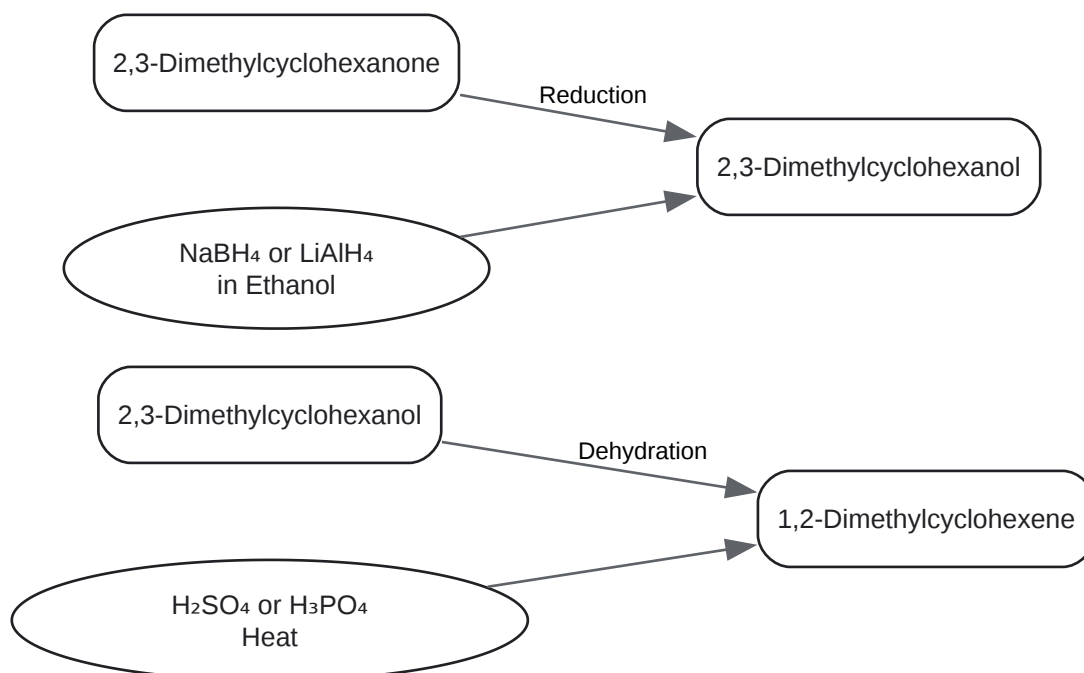
This section details the methodologies for determining key physical properties and for the synthesis and separation of **2,3-dimethylcyclohexanol**.

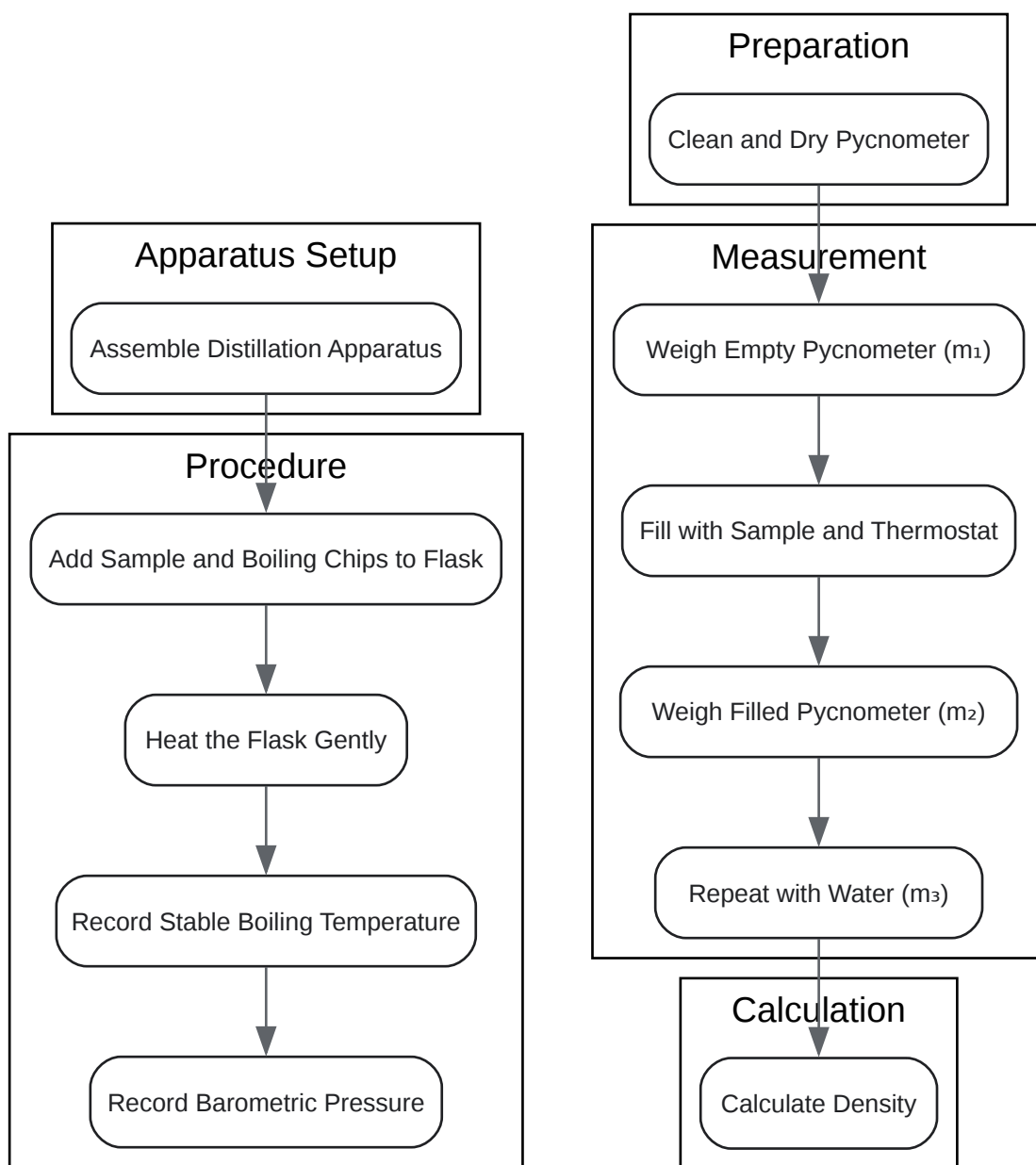
Synthesis of 2,3-Dimethylcyclohexanol

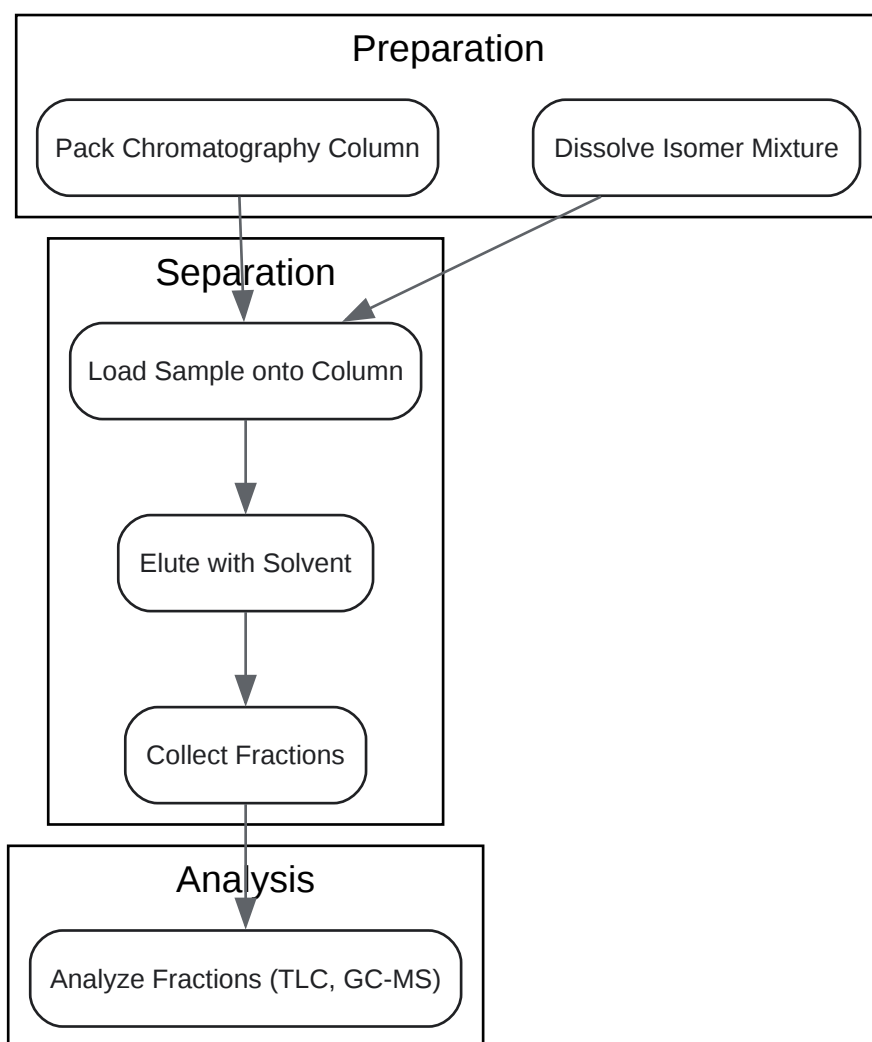
A common method for the synthesis of **2,3-dimethylcyclohexanol** is the reduction of 2,3-dimethylcyclohexanone.[4]

Protocol: Reduction of 2,3-Dimethylcyclohexanone

- **Reaction Setup:** Dissolve 2,3-dimethylcyclohexanone in a suitable solvent such as ethanol in a reaction flask.
- **Reduction:** Add a reducing agent, such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4), portion-wise to the solution while stirring. The reaction is typically carried out at a controlled temperature, for example, between 0-25 °C.
- **Quenching:** After the reaction is complete, cautiously quench the reaction mixture, for example, by the slow addition of water or a dilute acid.
- **Extraction:** Extract the product into an organic solvent like diethyl ether.
- **Purification:** Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na_2SO_4), and remove the solvent under reduced pressure. The crude product can be further purified by distillation.







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